

# health and safety information for 2-Ethylthiophene

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	2-Ethylthiophene	
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An In-depth Technical Guide to the Health and Safety of **2-Ethylthiophene** 

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive health and safety information for **2-Ethylthiophene** (CAS No. 872-55-9), a heterocyclic building block used in various chemical syntheses, including applications in organic semiconductors and as a Maillard product for aroma in food products.[1][2] Due to its hazardous properties, a thorough understanding of its safe handling, storage, and emergency procedures is critical for all personnel.

## **Hazard Identification and Classification**

**2-Ethylthiophene** is classified as a hazardous chemical. It is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled.[3] It is also known to cause skin, eye, and respiratory irritation.[1][4][5]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on aggregated notifications.[3]



Hazard Class	Category	GHS Hazard Statement
Flammable Liquids	Category 2 / 3	H225: Highly flammable liquid and vapor / H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Note: Classification percentages vary across notifications depending on impurities and other factors.[3] The most stringent classifications are presented.

# Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **2-Ethylthiophene**.

Table 1: Chemical and Physical Properties



Property	Value	Source(s)	
Molecular Formula	C <sub>6</sub> H <sub>8</sub> S	[1][6]	
Molecular Weight	112.19 g/mol [3][6]		
Appearance	Colorless to pale yellow or yellow-green liquid	[1][4][7]	
Odor	Strong, unpleasant, stench	[1][2][5]	
Boiling Point	132-134 °C at 760 mmHg	[5][8]	
Melting Point	-66.9 °C (estimate)	[8]	
Density	0.99 g/mL at 25 °C	[8]	
Vapor Density	3.87 (Air = 1) [5]		
Vapor Pressure	10.14 mmHg at 25 °C [4]		
Water Solubility	Insoluble; 292-378.6 mg/L at [2][4][8]		
Refractive Index	n20/D 1.513	[8]	

| LogP (o/w) | 2.87 |[3][4] |

Table 2: Flammability and Exposure Data



Property	Value	Source(s)	
Flash Point	21 °C to 29.6 °C (69.8 °F to 85.3 °F) - closed cup	[2][4][5]	
GHS Flammability Class	Flammable Liquid, Category 2 or 3	[3][5]	
Autoignition Temperature	No data available	[5]	
Upper Flammability Limit	No data available	[5]	
Lower Flammability Limit	No data available	[5]	
UN Number	UN1993	[2][5]	
Hazard Class (Transport)	3 (Flammable Liquid)	[2][5]	

### | Packing Group | II |[2][5] |

Table 3: Toxicological Data

Endpoint	Value	Notes	Source(s)
Acute Toxicity (Oral)	GHS Category 4 (Harmful)	The toxicological properties have not been fully investigated. Specific LD50 values are not available in the reviewed literature.	[3][5]
Acute Toxicity (Dermal)	GHS Category 4 (Harmful)	Specific LD50 values are not available.	[3]
Acute Toxicity (Inhalation)	GHS Category 4 (Harmful)	Inhalation of high vapor concentrations may cause headache, dizziness, tiredness, nausea, and vomiting.	[3][5]



| Carcinogenicity | Not listed by IARC, NTP, ACGIH, or OSHA [5] |

## **Experimental Protocols**

Detailed experimental protocols for the specific toxicological and flammability data of **2-Ethylthiophene** are not publicly available in the cited safety data sheets. The classifications are typically derived from data submitted to regulatory bodies like ECHA under REACH regulations or determined according to standards such as the 2012 OSHA Hazard Communication Standard.[5]

Below are generalized methodologies representative of the key experiments used to determine such hazard classifications.

Methodology: Flash Point Determination (Closed-Cup Method) The flash point is a key measure of a liquid's flammability. A common standard is ASTM D93 (Pensky-Martens Closed-Cup Method).

- Apparatus: A brass test cup with a close-fitting lid equipped with a shutter, stirring device, and ports for a thermometer and an ignition source.
- Procedure: A sample of 2-Ethylthiophene is placed in the test cup and heated at a slow, constant rate while being continuously stirred.
- Ignition Test: At specified temperature intervals, the ignition source (a small flame or electric igniter) is dipped into the vapor space above the liquid through the shutter opening.
- Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash.

Methodology: Acute Oral Toxicity Assessment (OECD Test Guideline 423) This method is used to estimate the LD50 (the dose lethal to 50% of a test population) and classify a substance for acute oral toxicity.

- Test Animals: Typically, a small number of female rats are used in a stepwise procedure.
- Dosage: A single dose of the substance is administered by oral gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).



- Observation: The animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiration, behavior), and body weight changes for up to 14 days.
- Procedure Flow: The outcome of the test at one dose level determines the next step. If mortality is observed, the test is repeated with a lower dose. If no mortality is observed, a higher dose is used. This sequential process minimizes the number of animals required.
- Classification: The substance is classified into a GHS category based on the number of mortalities observed at specific dose levels. For 2-Ethylthiophene's "Category 4" classification, this would generally correspond to an LD50 value between 300 and 2000 mg/kg.

## **Safe Handling and Emergency Procedures**

Adherence to strict safety protocols is mandatory when working with **2-Ethylthiophene**. The logical flow for ensuring safety involves a hierarchy of controls, from elimination and substitution to engineering controls, administrative controls, and finally, personal protective equipment (PPE).

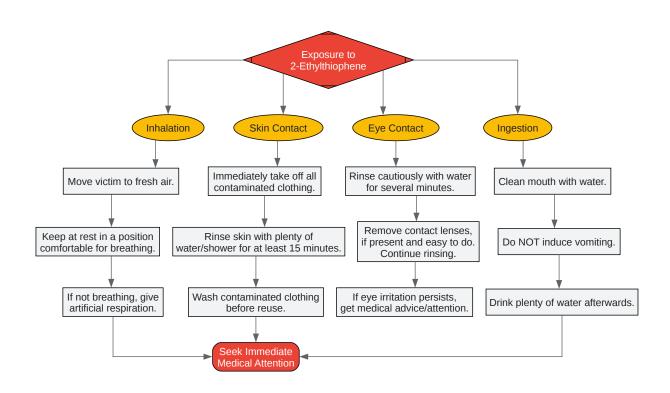


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Caption: Logical workflow for the safe handling and storage of **2-Ethylthiophene**.

In the event of an exposure, immediate and appropriate first aid is crucial. The following diagram outlines the necessary steps based on the route of exposure.





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Caption: First aid decision-making flow for **2-Ethylthiophene** exposure incidents.

# Spill, Leak, and Disposal Procedures

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[9] Avoid breathing vapors and ensure adequate ventilation.[9] Remove all sources of ignition and use non-sparking tools.[5]
- Environmental Precautions: Prevent the product from entering drains.



Containment and Cleanup: Cover drains. Absorb the spill with inert, non-combustible
material (e.g., sand, earth, vermiculite).[10] Collect and place in a suitable, closed container
for disposal.[10]

Disposal Considerations: Waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[5] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and ensuring complete and accurate classification.[5] Do not dispose of it into the environment.[5]

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- To cite this document: BenchChem. [health and safety information for 2-Ethylthiophene].
   BenchChem, [2025]. [Online PDF]. Available at:
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